

A Comprehensive Technical Guide to 2-Mercaptopinane: Safety, Handling, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Mercaptopinane**

Cat. No.: **B1614835**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Mercaptopinane, also known as 2-pinanethiol, is a monoterpenoid thiol derived from the pinane skeleton. Its unique structural features and reactive thiol group make it a compound of interest in various chemical and pharmaceutical research applications, including as a chiral resolving agent and a building block in the synthesis of complex molecules. This guide provides an in-depth overview of the safety protocols, handling procedures, and proper disposal methods for **2-Mercaptopinane** to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Mercaptopinane** is fundamental to its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{18}S$	[1]
Molecular Weight	170.32 g/mol	[1]
CAS Number	23832-18-0	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sulfurous, tropical fruit, mercaptan-like	[2]
Boiling Point	207.7 °C at 760 mmHg	[1]
Flash Point	69.9 °C (157.8 °F)	[1]
Density	0.98 g/cm³	[1]
Vapor Pressure	0.32 mmHg at 25°C	[1]
Refractive Index	$n_{20/D}$ 1.5 (lit.)	[1]

Safety and Toxicology

While comprehensive toxicological data for **2-Mercaptotinane** is limited, information from Safety Data Sheets (SDS) for the closely related "Pinanyl Mercaptan" and general knowledge of mercaptans indicate several potential hazards.

GHS Hazard Classification

Based on available information for "Pinanyl Mercaptan," **2-Mercaptotinane** should be handled as a substance with the following GHS classifications:

- Combustible Liquid
- Causes skin irritation
- May cause an allergic skin reaction
- Causes serious eye irritation

Toxicological Data

Specific quantitative toxicological data is not widely available. One study reports an intravenous LD50 in mice of 100 mg/kg. The primary routes of occupational exposure are inhalation and dermal contact.

Acute Effects:

- Inhalation: May cause respiratory tract irritation. Due to its strong odor, it serves as its own warning property.
- Skin Contact: Causes skin irritation and may lead to allergic contact dermatitis upon repeated exposure.
- Eye Contact: Causes serious eye irritation, which can result in redness, pain, and potential damage if not promptly addressed.
- Ingestion: May be harmful if swallowed.

Chronic Effects:

- Prolonged or repeated skin contact may lead to sensitization.

Further toxicological studies, including oral and dermal LD50 in other species, as well as studies on genotoxicity and carcinogenicity, are not readily available in the public domain.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being undertaken. The following PPE is recommended as a minimum:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).

- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. If a fume hood is not available or if there is a risk of exceeding exposure limits, a properly fitted respirator with an organic vapor cartridge is necessary.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mists.
- Use only in a well-ventilated area, preferably a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store away from sources of ignition.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash develops, seek medical attention.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal

All waste materials, including contaminated PPE and empty containers, should be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: **2-Mercaptotinane** should be disposed of as hazardous chemical waste. It should not be poured down the drain.
- Contaminated Materials: Any materials that have come into contact with **2-Mercaptotinane**, such as gloves, absorbent pads, and glassware, should be treated as hazardous waste and disposed of accordingly.
- Empty Containers: Empty containers may retain product residue and should be handled as hazardous waste.

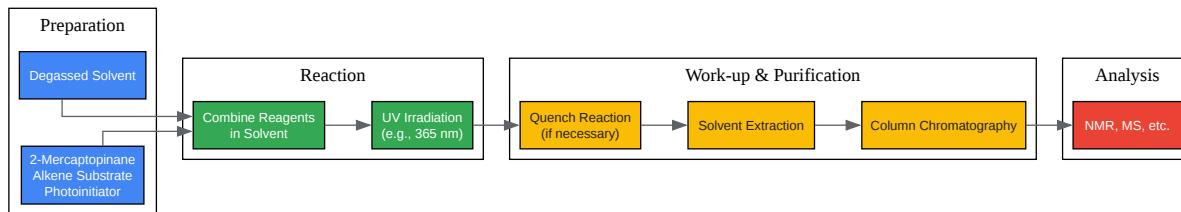
Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Experimental Protocols and Applications

While detailed, step-by-step experimental protocols for a wide range of applications are not readily available, the primary use of **2-Mercaptotinane** in the scientific literature is as a chiral auxiliary and in the synthesis of sulfur-containing compounds. Below is a generalized workflow for its use in a synthetic context.

General Experimental Workflow for Thiol-Ene "Click" Reaction

This diagram illustrates a general workflow for a thiol-ene reaction, a common application for thiols like **2-Mercaptopinane** in organic synthesis.



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A generalized workflow for a thiol-ene "click" reaction involving a thiol like **2-Mercaptopinane**.

Biological Signaling Pathways and Interactions

Currently, there is a lack of specific information in the scientific literature detailing the direct interaction of **2-Mercaptopinane** with biological signaling pathways. As a thiol-containing compound, it has the potential to interact with biological systems in ways characteristic of thiols, such as participating in redox reactions or binding to metal ions in metalloproteins. However, without specific studies, any discussion of its role in signaling pathways would be speculative. Researchers investigating the biological effects of **2-Mercaptopinane** should consider its potential to interact with pathways sensitive to redox modulation or those involving enzymes with critical cysteine residues.

Conclusion

2-Mercaptopinane is a valuable compound for chemical synthesis and research. However, its safe use is predicated on a clear understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a foundation for the safe handling, storage, and disposal of **2-Mercaptopinane**. It is imperative that all users consult the most up-to-date Safety Data Sheet provided by the supplier and adhere to all institutional and regulatory

guidelines. As with any chemical, a culture of safety and preparedness is paramount to preventing accidents and ensuring the well-being of all laboratory personnel.

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References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Mercaptopinane: Safety, Handling, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1614835#safety-handling-and-disposal-of-2-mercaptopinane>]

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